

Health and Safety Considerations for Acetyl Bromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl bromide

Cat. No.: B1214935

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and does not replace a formal risk assessment or safety training. Always consult your institution's safety protocols and the most current Safety Data Sheet (SDS) before handling **acetyl bromide**.

Executive Summary

Acetyl bromide (CH_3COBr) is a highly reactive and corrosive chemical intermediate widely used in organic synthesis, particularly in the pharmaceutical and dye industries. Its utility is matched by its significant health and safety hazards, including a violent reaction with water and severe corrosive effects on skin, eyes, and the respiratory tract. This guide provides an in-depth overview of the critical health and safety considerations for **acetyl bromide**, including its physicochemical properties, toxicological data, safe handling protocols, emergency procedures, and waste disposal. Detailed experimental protocols for spill neutralization and diagrams of key reaction and safety workflows are provided to ensure safe laboratory practices.

Physicochemical and Toxicological Properties

A thorough understanding of the properties of **acetyl bromide** is fundamental to its safe handling.

Physical and Chemical Properties

Acetyl bromide is a colorless, fuming liquid with a sharp, pungent odor that turns yellow upon exposure to air. It is highly volatile, and its vapors are corrosive to metals and tissues.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₃ BrO	
Molecular Weight	122.95 g/mol	
Boiling Point	75-77 °C (167-171 °F)	
Melting Point	-96 °C (-141 °F)	
Density	1.663 g/cm ³ at 25 °C	
Vapor Pressure	122 mmHg at 25 °C	
Flash Point	110 °C (230 °F)	
Solubility	Reacts violently with water, soluble in ether, chloroform, and benzene.	

Toxicological Data

Acetyl bromide is a corrosive substance that can cause severe burns upon contact. Due to its high reactivity, specific toxicological studies on **acetyl bromide** are limited; however, the primary hazards are associated with its corrosive nature and the toxicity of its hydrolysis products, hydrogen bromide and acetic acid.

Parameter	Value	Species	Route	Reference(s)
LD50 (Lethal Dose, 50%)	250 mg/kg	Mouse	Intraperitoneal	
LC50 (Lethal Concentration, 50%)	No data available	Inhalation		
Occupational Exposure Limits	No specific limits established for acetyl bromide. Follow guidelines for corrosive materials and hydrogen bromide.			

Health Hazards and First Aid

Summary of Health Hazards

Exposure to **acetyl bromide** can occur through inhalation, ingestion, or skin/eye contact.

- Inhalation: Vapors are extremely irritating to the respiratory tract, causing coughing, shortness of breath, and potentially leading to delayed pulmonary edema.
- Skin Contact: Causes severe skin burns, redness, pain, and blistering.
- Eye Contact: Can cause severe eye damage, including burns and loss of vision.
- Ingestion: Corrosive to the gastrointestinal tract, causing burns, abdominal pain, and shock.

First Aid Measures

Immediate medical attention is crucial following any exposure to **acetyl bromide**.

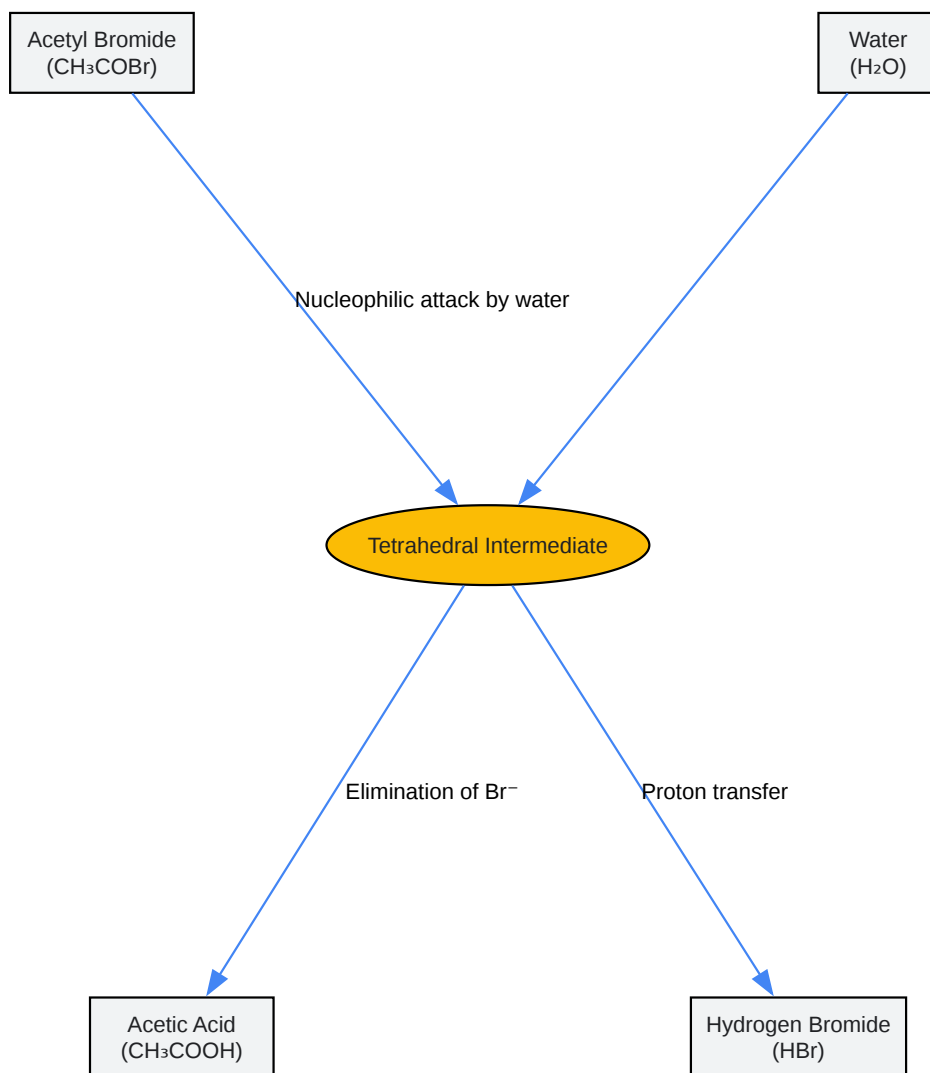
Exposure Route	First Aid Protocol
Inhalation	1. Immediately move the victim to fresh air. 2. If breathing is difficult, administer oxygen. 3. If breathing has stopped, provide artificial respiration. 4. Seek immediate medical attention.
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. 2. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do so. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. If the person is conscious, rinse their mouth with water. 3. Seek immediate medical attention.

Reactivity and Incompatibilities

Acetyl bromide is a highly reactive acyl halide. Its most significant hazardous reaction is its violent hydrolysis.

Reaction with Water and Alcohols

Acetyl bromide reacts violently with water and alcohols to produce corrosive hydrogen bromide gas and acetic acid. This reaction is highly exothermic and can lead to a rapid increase in pressure and temperature.



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Figure 1: Simplified reaction mechanism of **acetyl bromide** hydrolysis.

Incompatibilities

Acetyl bromide should be stored and handled away from the following substances to prevent violent reactions:

- Water, steam, and moisture
- Alcohols
- Strong bases (e.g., sodium hydroxide, potassium hydroxide)
- Strong oxidizing agents
- Amines
- Powdered metals

Experimental Protocols

Adherence to strict experimental protocols is essential for the safe handling and use of **acetyl bromide**.

Safe Handling and Storage Protocol

Objective: To outline the standard operating procedure for the safe handling and storage of **acetyl bromide** in a laboratory setting.

Materials:

- **Acetyl bromide** (in a sealed, appropriate container)
- Fume hood
- Personal Protective Equipment (PPE): chemical-resistant gloves (e.g., butyl rubber), splash goggles, face shield, and a flame-retardant lab coat.
- Dry, compatible secondary container for transport and storage.
- Inert gas (e.g., nitrogen or argon) for blanketing (optional but recommended for long-term storage).

Procedure:

- Preparation:
 - Ensure a certified and functioning chemical fume hood is used for all manipulations of **acetyl bromide**.
 - Don all required PPE before handling the chemical.
 - Have an appropriate fire extinguisher (dry chemical or CO₂) and a spill kit readily available. .
- Handling:
 - Before use, inspect the **acetyl bromide** container for any signs of damage or leakage.
 - When transferring **acetyl bromide**, use a syringe or cannula under an inert atmosphere to minimize exposure to air and moisture.
 - Avoid contact with incompatible materials.
 - Work with the smallest quantities necessary for the experiment.
- Storage:
 - Store **acetyl bromide** in a tightly sealed, original container.
 - Place the primary container in a dry, compatible secondary container.
 - Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.
 - Store away from incompatible materials.

Spill Neutralization Protocol

Objective: To provide a step-by-step procedure for the safe neutralization of a small-scale **acetyl bromide** spill (less than 100 mL) in a laboratory setting.

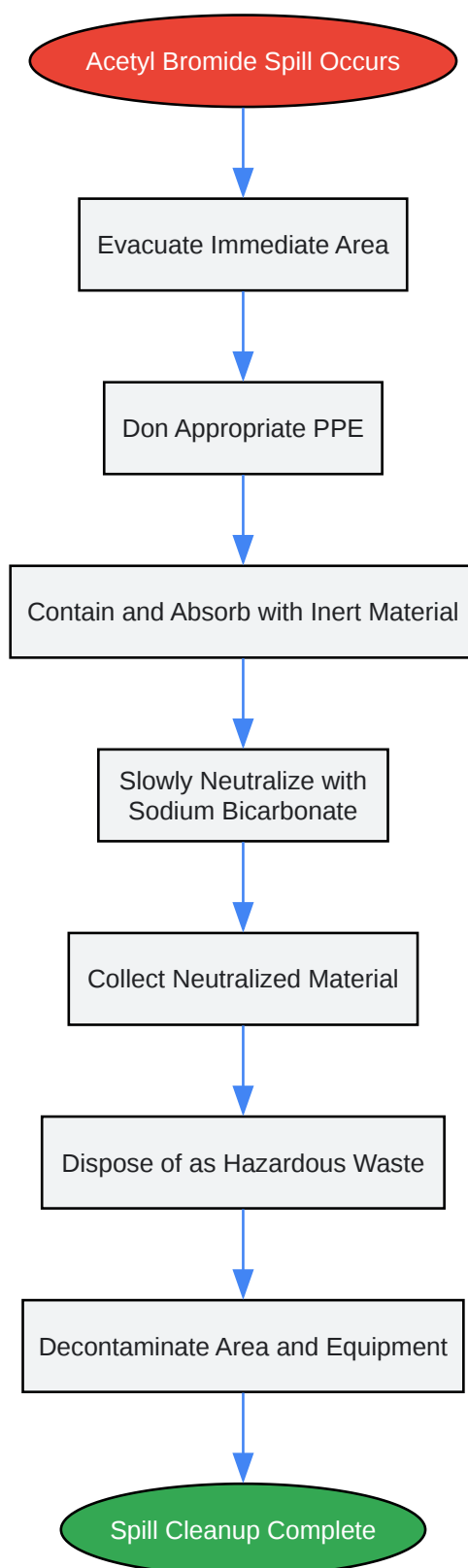
Materials:

- Spill kit containing:
 - Dry, inert absorbent material (e.g., vermiculite, sand, or commercial spill absorbent for acids). Do not use combustible materials like paper towels as the primary absorbent.
 - Sodium bicarbonate (soda ash) or calcium carbonate (lime) for neutralization.
 - Plastic scoops or other non-sparking tools for cleanup.
 - Heavy-duty plastic bags for waste disposal.
 - Appropriate PPE (as listed in 5.1).

Procedure:

- Immediate Response:
 - Evacuate all non-essential personnel from the immediate area.
 - If the spill is large or if there is a fire, activate the fire alarm and evacuate the building.
 - Ensure proper ventilation by working in a fume hood if the spill is contained there.
- Containment and Absorption:
 - Wearing appropriate PPE, cover the spill with a dry, inert absorbent material, starting from the outside and working inwards to prevent spreading.
- Neutralization:
 - Slowly and carefully add sodium bicarbonate or calcium carbonate to the absorbed spill. Caution: The neutralization reaction will produce carbon dioxide gas and may be exothermic. Add the neutralizing agent gradually to control the reaction.
 - Mix the neutralizing agent with the absorbent and **acetyl bromide** mixture using a plastic scoop.
 - Continue adding the neutralizing agent until the effervescence ceases.

- Cleanup and Disposal:
 - Using non-sparking tools, carefully collect the neutralized mixture and place it in a heavy-duty plastic bag.
 - Wipe the spill area with a damp cloth (water can be used at this stage as the bulk of the **acetyl bromide** has been neutralized). Place the cloth in the waste bag.
 - Seal the bag, label it as "**Acetyl Bromide** Spill Debris," and dispose of it as hazardous waste according to your institution's guidelines.
- Decontamination:
 - Decontaminate all tools and reusable PPE used during the cleanup.
 - Thoroughly wash hands and any exposed skin with soap and water.



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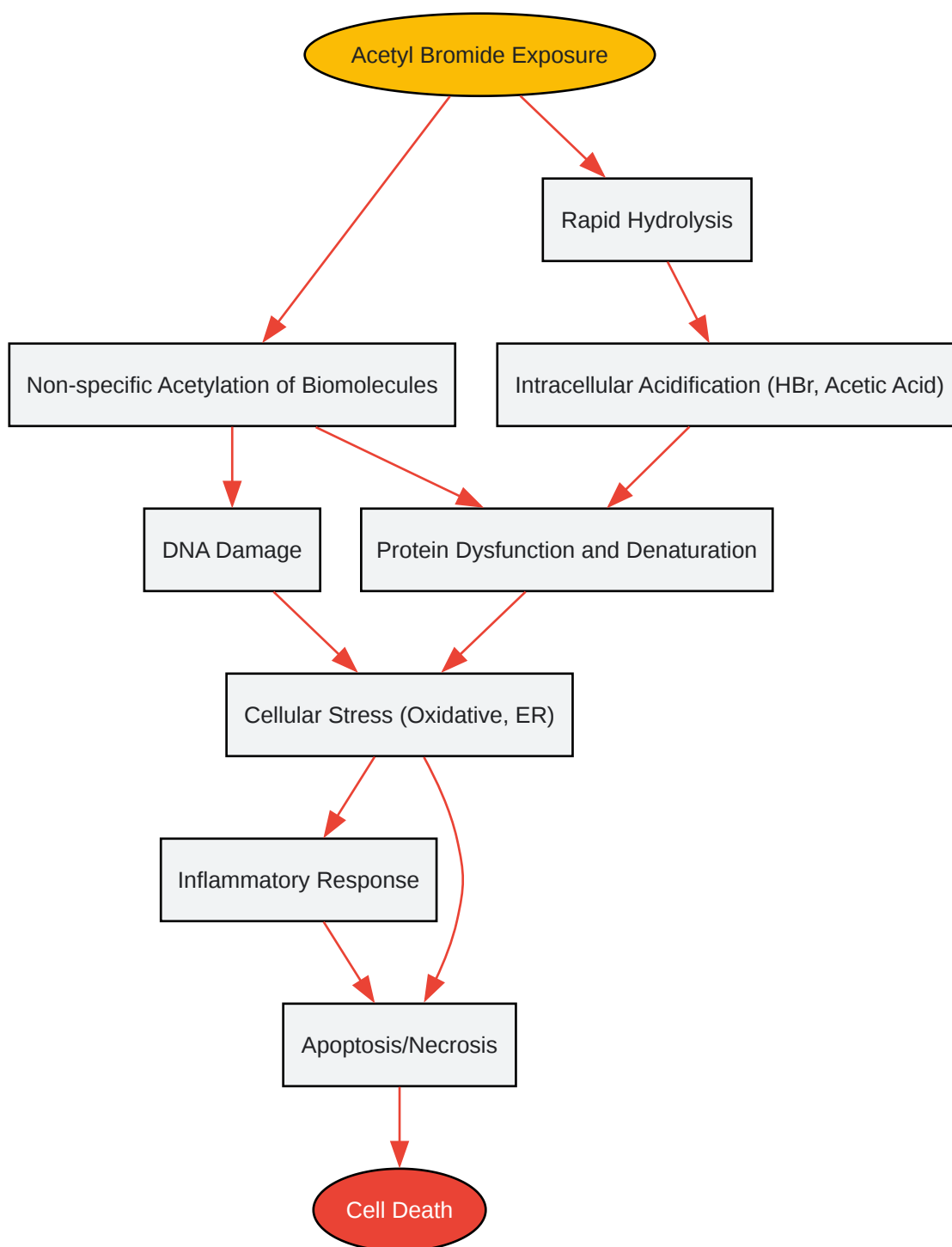
Figure 2: Experimental workflow for **acetyl bromide** spill response.

Potential Cellular Signaling Pathways Affected by Acetyl Bromide

Direct studies on the specific signaling pathways disrupted by **acetyl bromide** are not readily available in the public domain, likely due to its high and non-specific reactivity. However, based on its chemical properties as a potent acetylating agent and its rapid hydrolysis to produce HBr and acetic acid, we can infer several potential mechanisms of cellular toxicity.

Acetyl bromide can directly acetylate a variety of biomolecules, including proteins, nucleic acids, and lipids. This non-specific acetylation can lead to enzyme inactivation, disruption of protein structure and function, and damage to DNA. Furthermore, the rapid hydrolysis of **acetyl bromide** in an aqueous cellular environment will lead to a significant local decrease in pH due to the formation of HBr and acetic acid. This acidification can denature proteins and disrupt cellular processes. The bromide ion itself can also interfere with normal cellular function, particularly in the central nervous system and thyroid.

The combination of these effects can induce a state of severe cellular stress, leading to the activation of stress-response pathways, inflammation, and ultimately, cell death through apoptosis or necrosis.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com